

Spectroscopic Data for Warangalone (Scandenolone) Remains Elusive in Publicly Available Literature

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Compound of Interest

Compound Name: Warangalone

Cat. No.: B1684086

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A comprehensive analysis of publicly available scientific literature has revealed a significant lack of detailed, quantitative spectroscopic data for the isoflavone **Warangalone**, also known as Scandenolone. While numerous studies highlight its promising biological activities, including anti-cancer, anti-inflammatory, and neuroprotective effects, the foundational spectroscopic data required for a full-fledged technical guide remains largely unpublished or inaccessible. This scarcity of information prevents the creation of a detailed repository of its ^1H NMR, ^{13}C NMR, mass spectrometry, infrared (IR), and ultraviolet-visible (UV-Vis) spectral data, along with the associated experimental protocols.

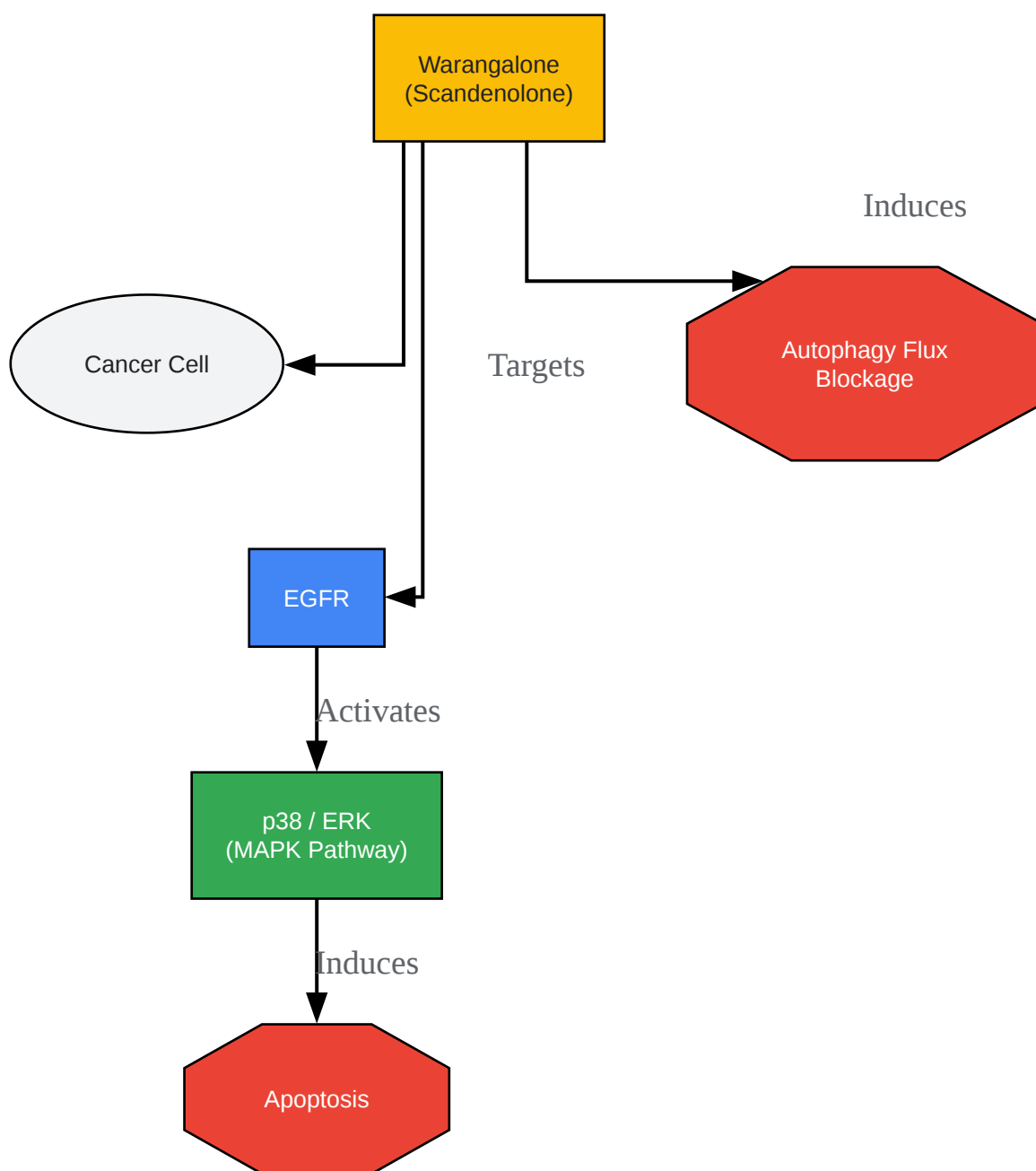
Warangalone has been isolated from several plant species, including *Cudrania tricuspidata*, *Erythrina addisoniae*, and *Dalbergia scandens*. Publications discussing the isolation of this compound often state that its structure was confirmed using various spectroscopic methods. However, the raw data, including chemical shifts, coupling constants, mass-to-charge ratios, and absorption maxima, are not provided in these publications. This omission hinders the ability of researchers and drug development professionals to independently verify the structure and purity of the compound, which is a critical step in any scientific investigation or drug discovery pipeline.

Biological Activity and Signaling Pathways

Despite the lack of detailed spectroscopic data, several studies have shed light on the biological mechanisms of **Warangalone**. Research has indicated its potential as an anti-cancer

agent, particularly in breast cancer and melanoma. Studies have shown that it can induce apoptosis (programmed cell death) and modulate key signaling pathways involved in cancer progression.[1][2] Specifically, **Warangalone** has been observed to influence the phosphorylation of p38 and ERK, which are components of the MAPK signaling pathway that regulates a variety of cellular processes including proliferation, differentiation, and apoptosis.

Based on the available literature, a simplified representation of a potential signaling pathway affected by **Warangalone** can be conceptualized.



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A potential signaling pathway targeted by **Warangalone**.

The Path Forward: A Call for Data Transparency

The absence of a comprehensive spectroscopic dataset for **Warangalone** (Scandenolone) presents a significant bottleneck for further research and development. To facilitate advancements in the study of this and other natural products with therapeutic potential, it is imperative for the scientific community to embrace greater data transparency. The publication of complete spectroscopic data and detailed experimental protocols would empower researchers to build upon existing knowledge, accelerate the pace of discovery, and ultimately, unlock the full therapeutic potential of these valuable compounds. Until such data becomes available, a truly in-depth technical guide on the spectroscopic analysis of **Warangalone** remains an unmet need.

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References

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- 2. Scandenolone from Cudrania tricuspidata fruit extract suppresses the viability of breast cancer cells (MCF-7) in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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